

2-Methylthiazole CAS number and chemical information

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Compound of Interest

Compound Name: 2-Methylthiazole

Cat. No.: B1294427

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An In-depth Technical Guide to 2-Methylthiazole

CAS Number: 3581-87-1

This technical guide provides a comprehensive overview of **2-Methylthiazole**, a heterocyclic organic compound with significant applications in research and industry. Designed for researchers, scientists, and drug development professionals, this document details its chemical and physical properties, experimental protocols for its synthesis and analysis, and its role as a key building block in the development of biologically active molecules.

Chemical and Physical Properties

2-Methylthiazole is a colorless to pale yellow liquid characterized by a pungent, sulfur-like odor.^{[1][2]} Its fundamental properties are summarized in the tables below.

General Information

Property	Value	Reference(s)
CAS Number	3581-87-1	[1]
Molecular Formula	C ₄ H ₅ NS	[3][4]
Molecular Weight	99.15 g/mol	[1][3]
Appearance	Colorless to pale yellow clear liquid	[1][2]
Odor	Pungent, sulfur-like	[2]

Physicochemical Data

Property	Value	Reference(s)
Melting Point	-24 °C	[1]
Boiling Point	129 °C	[1]
Density	1.11 g/cm ³	[1]
Refractive Index (n _{20D})	1.52	[1]
Flash Point	28.89 °C	[5]
Water Solubility	Miscible	[2]

Spectral Data

Technique	Data	Reference(s)
¹ H NMR	Spectra available	[6]
¹³ C NMR	Spectra available	[7]
Mass Spectrometry (GC-MS)	Spectra available	[3]
Infrared Spectroscopy (IR)	Spectra available	[6]

Experimental Protocols

Synthesis of 2-Methylthiazole via Hantzsch Thiazole Synthesis

The Hantzsch thiazole synthesis is a classic and versatile method for the preparation of thiazole derivatives.[8] This protocol is an adaptation for the synthesis of **2-Methylthiazole**.

Materials and Reagents:

- Thioacetamide
- Chloroacetone
- Ethanol
- Sodium bicarbonate solution (5%)
- Dichloromethane
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve thioacetamide (1.0 equivalent) in ethanol.
- Slowly add chloroacetone (1.0 equivalent) to the solution. An exothermic reaction may be observed.[9]

- Heat the reaction mixture to reflux and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture to room temperature and neutralize with a 5% sodium bicarbonate solution.
- Extract the product with dichloromethane (3 x 50 mL).
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield crude **2-Methylthiazole**.

Purification by Distillation

The crude **2-Methylthiazole** can be purified by fractional distillation under reduced pressure to obtain a high-purity product.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS):

GC-MS is a suitable method for the analysis of **2-Methylthiazole**, providing both qualitative and quantitative information.[\[10\]](#)

Typical GC Conditions:

- Column: HP-5 (or equivalent), 30 m x 0.32 mm, 0.25 µm film thickness[\[11\]](#)
- Carrier Gas: Helium or Nitrogen at a constant flow rate (e.g., 1.5 mL/min)[\[11\]](#)
- Injector Temperature: 250 °C[\[11\]](#)
- Oven Temperature Program: Initial temperature of 100 °C (hold for 2 min), ramp at 10 °C/min to 250 °C (hold for 5 min)[\[11\]](#)
- Detector: Mass Spectrometer

High-Performance Liquid Chromatography (HPLC):

HPLC can also be employed for the analysis of **2-Methylthiazole** and its derivatives.^[12] A reverse-phase C18 column with a mobile phase consisting of an acetonitrile/water gradient is a common starting point.

Role in Drug Development and Biological Systems

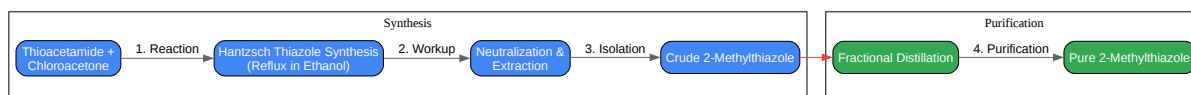
2-Methylthiazole itself is not typically a biologically active end-product in drug development. Instead, it serves as a crucial and versatile building block, or intermediate, for the synthesis of more complex, biologically active molecules.^{[1][13]} The thiazole ring is a privileged structure in medicinal chemistry, appearing in a wide range of FDA-approved drugs.^[6]

Derivatives of **2-Methylthiazole**, particularly 2-aminothiazoles and benzothiazoles, have been extensively studied for their therapeutic potential in various diseases, including:

- **Cancer:** Thiazole derivatives have been shown to inhibit various protein kinases involved in cancer cell proliferation and survival, such as EGFR, PI3K/Akt/mTOR, JAK/STAT, and ERK/MAPK signaling pathways.^{[14][15]}
- **Inflammation:** Certain 5-methylthiazole derivatives have demonstrated anti-inflammatory properties by selectively inhibiting cyclooxygenase-1 (COX-1).^[16]
- **Infectious Diseases:** The thiazole scaffold is a core component of some antifungal agents.^[1]

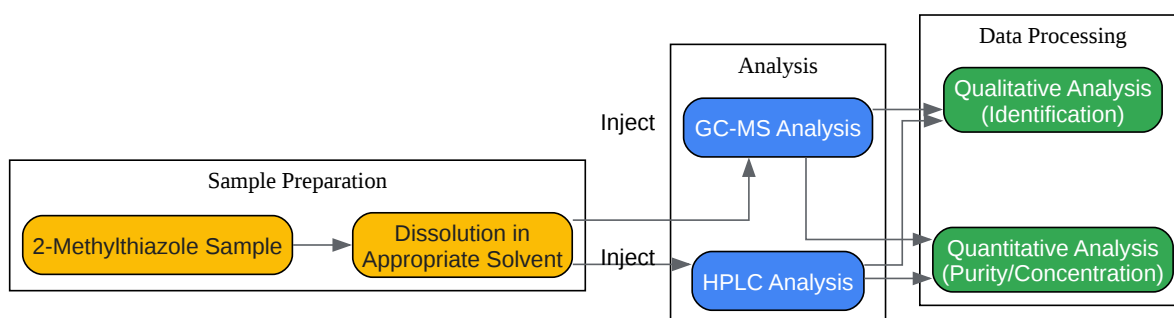
While **2-Methylthiazole** is a precursor, a study on mycothiazole (a related thiazole-containing compound) has shown direct effects on mitochondrial function by inhibiting the electron transport chain complex I.^[17] This suggests that while **2-Methylthiazole** is primarily a synthetic intermediate, the thiazole moiety it provides is fundamental to the biological activity of the final drug candidates.

Visualizations



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Caption: Workflow for the Synthesis and Purification of **2-Methylthiazole**.



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Caption: General Analytical Workflow for **2-Methylthiazole**.

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